

Personal protective equipment for handling 2-Bromopropiophenone

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Compound of Interest

Compound Name: 2-Bromopropiophenone

Cat. No.: B137518

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Essential Safety and Handling Guide for 2-Bromopropiophenone

This guide provides critical safety and logistical information for the proper handling and disposal of **2-Bromopropiophenone**, ensuring a safe laboratory environment for researchers, scientists, and drug development professionals. Adherence to these procedures is essential to minimize exposure and mitigate risks associated with this chemical.

Chemical Identifier:

- Name: **2-Bromopropiophenone**
- CAS Number: 2114-00-3
- Molecular Formula: C_9H_9BrO

Hazard Summary: **2-Bromopropiophenone** is classified as a hazardous chemical. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} It is also a lachrymator, a substance that causes tearing.^{[1][3]}

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Bromopropiophenone** to minimize exposure.

Body Part	Personal Protective Equipment	Specifications
Eyes/Face	Safety Goggles or Face Shield	Chemical splash goggles are mandatory.[1][2] A face shield should be worn in situations with a higher risk of splashing.
Hands	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin exposure.[1] Nitrile or neoprene gloves are recommended.
Body	Laboratory Coat or Chemical-Resistant Apron	A long-sleeved laboratory coat is required. For procedures with a higher risk of splashes or spills, a chemical-resistant apron should be worn.[4]
Respiratory	Respirator	Handling should occur in a chemical fume hood.[5] If ventilation is inadequate or for significant spills, a NIOSH/MSHA approved respirator is necessary.[1]
Feet	Closed-Toe Shoes	Leather or chemical-resistant shoes are required to protect from potential spills.

Operational Plan: Safe Handling Procedures

Safe handling of **2-Bromopropiophenone** requires adherence to the following procedural steps to minimize exposure and prevent contamination.

1. Engineering Controls:

- Always handle **2-Bromopropiophenone** within a certified chemical fume hood to minimize inhalation exposure.[5]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[1]

2. Pre-Handling Preparations:

- Before beginning work, ensure all necessary PPE is available and in good condition.
- Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Have spill cleanup materials readily available.

3. Handling the Chemical:

- Wear all required PPE as specified in the table above.
- Avoid direct physical contact with the chemical.[5]
- Keep the container tightly closed when not in use.[1]
- Avoid ingestion and inhalation.[1]
- Wash hands thoroughly after handling, even if gloves were worn.

4. Storage:

- Store **2-Bromopropiophenone** in a tightly closed container.[1]
- It is recommended to store it in a refrigerator at approximately 4°C (39°F).[1][5]
- Store in a dry, well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases.[2][3]

Spill Management and First Aid

Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent such as vermiculite, sand, or earth.[\[1\]](#)[\[5\]](#)
- Place the absorbed material into a sealed, suitable container for disposal.[\[1\]](#)
- For larger spills, evacuate the area and follow your institution's emergency procedures.
- Ensure adequate ventilation during cleanup.[\[1\]](#)

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention.[\[1\]](#)
- Inhalation: Remove the individual from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

Disposal Plan

Proper disposal of **2-Bromopropiophenone** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- All disposable materials that come into contact with **2-Bromopropiophenone**, including gloves, bench paper, and absorbent pads, must be considered hazardous waste.
- Segregate this waste into designated, clearly labeled hazardous waste containers.

2. Chemical Waste Disposal:

- Unused or waste **2-Bromopropiophenone** must be disposed of as hazardous waste.
 - Dispose of the chemical waste through a licensed hazardous waste disposal company.
 - Follow all federal, state, and local regulations for the disposal of hazardous chemical waste.
- [1]

3. Container Disposal:

- Empty containers may still retain chemical residue and should be treated as hazardous waste.
- Do not reuse empty containers. Dispose of them in accordance with institutional and regulatory guidelines.



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Caption: Workflow for safely handling **2-Bromopropiophenone**.

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